

# Solubility of Albendazole Sulfoxide

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**Compound Focus:** Albendazole sulfoxide-d7

Cat. No.: S12888524

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While data for the deuterated compound is unavailable, the provided information for **Albendazole sulfoxide (Ricobendazole)** can offer a baseline for understanding its solubility behavior [1] [2].

Property	Description / Value
Water Solubility (Predicted)	0.901 mg/mL [2]
Molecular Weight	281.33 g/mol [1]
Chemical Formula	C <sub>12</sub> H <sub>15</sub> N <sub>3</sub> O <sub>3</sub> S [1] [2]
Solution Preparation	Soluble in DMSO (25 mg/mL) [1].

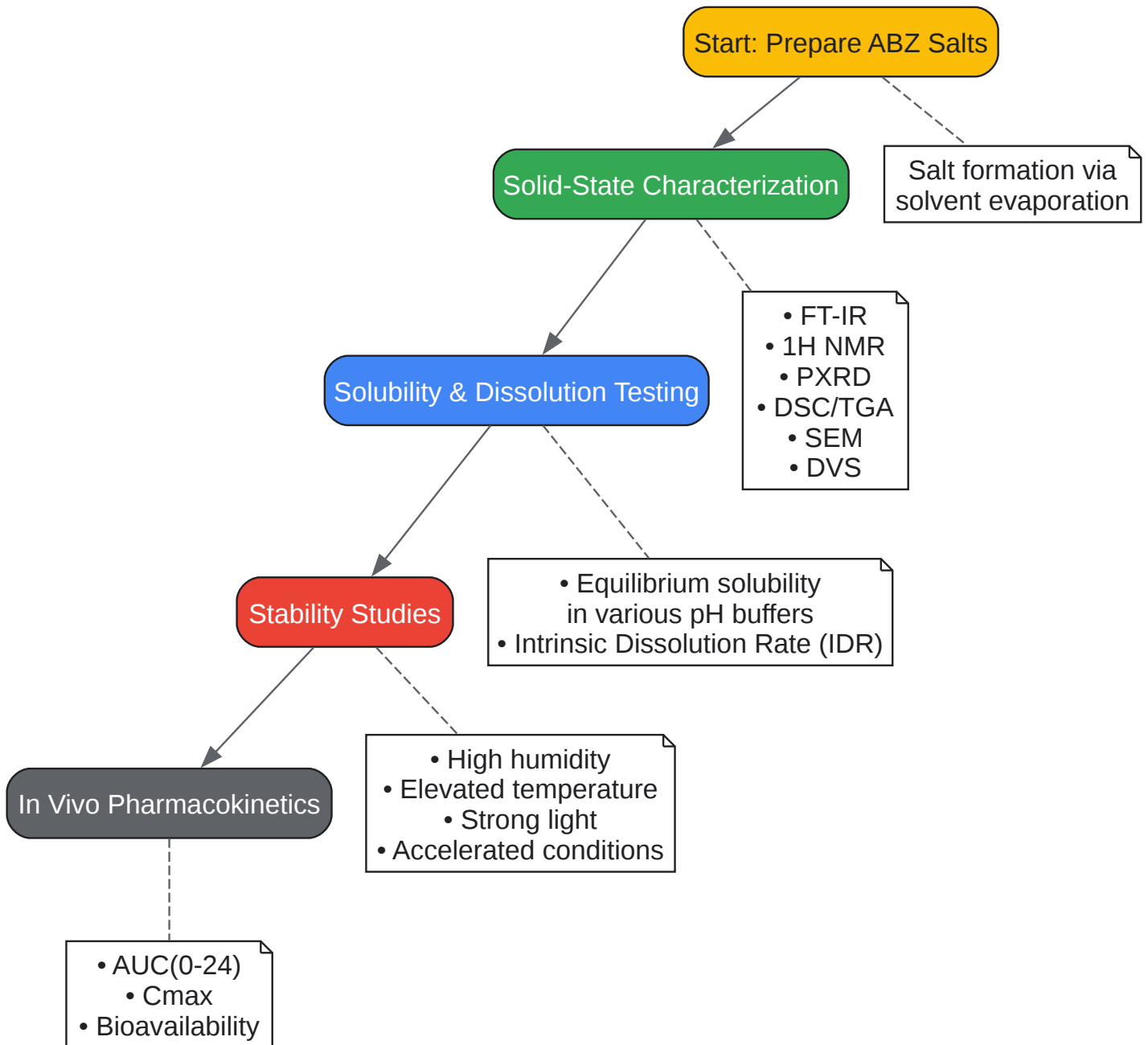
## Strategies to Improve Drug Solubility

Albendazole and its metabolites are known for poor water solubility [3]. Here are some experimentally tested strategies that have successfully enhanced the solubility and bioavailability of Albendazole, which could be applicable to its derivatives.

Strategy	Key Findings / Improvement	Cited Excipients / Methods
<b>Salt Formation</b>	Significantly improved solubility & dissolution rate; ABZ-HCl salt showed optimal performance; Substantial increase in <i>in vivo</i> AUC and C <sub>max</sub> [4].	Fumaric acid (FMA), D-tartaric acid (DTA), Hydrochloric acid (HCl) [4].
<b>Spray Drying</b>	Increased solubility 1.8-2.6 folds; Increased dissolution rate 3-25 folds [5].	Sugars (lactose, sucrose), Polyols (mannitol, sorbitol), Surfactants (Cremophor A25) [5].
<b>Self-Microemulsifying Drug Delivery Systems (SMEDDS)</b>	100% drug release <i>in vitro</i> within 30 min; 1.3 times higher systemic bioavailability in rats compared to commercial tablets [6].	Sesame oil, Soybean oil, Tween 80, Cremophor RH40, Propylene glycol [6].

## Experimental Protocol for Salt Formation

The following methodology, adapted from a study on albendazole salts, provides a detailed workflow for creating and characterizing solid forms to improve solubility [4]. The diagram below summarizes the key stages of this experimental process.



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Diagram 1: A workflow for developing and evaluating drug salts to enhance solubility and bioavailability. The process involves salt preparation, solid-state characterization, performance testing, and stability assessment. ABZ = Albendazole; FT-IR = Fourier Transform Infrared Spectroscopy; <sup>1</sup>H NMR = Nuclear Magnetic Resonance; PXRD = Powder X-ray Diffraction; DSC = Differential Scanning Calorimetry; TGA = Thermogravimetric Analysis; SEM = Scanning Electron Microscopy; DVS = Dynamic Vapor Sorption; IDR = Intrinsic Dissolution Rate; AUC = Area Under the Curve. (Image concept derived from [4])

## How to Proceed Without Specific Data

Given the lack of direct data for **Albendazole sulfoxide-d7**, here are some practical steps you can take:

- **Contact Suppliers Directly:** Reach out to the manufacturers or suppliers of **Albendazole sulfoxide-d7** (like MedChemExpress) for any available technical data or recommendations.
- **Experimental Determination:** The most reliable approach would be to experimentally determine the solubility yourself, using the parent compound's data and the formulation strategies above as a starting point for method development.
- **Consult Specialized Databases:** Search for solubility parameters in specialized pharmaceutical and chemical databases beyond the general web search conducted here.

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## References

1. Albendazole sulfoxide (Ricobendazole) | Parasite Inhibitor [medchemexpress.com]
2. Metabolite albendazole sulfoxide [go.drugbank.com]
3. Factors associated with variation in single-dose albendazole ... [journals.plos.org]
4. Improving the Solubility, Stability, and Bioavailability of ... [mdpi.com]
5. Dramatic improvement in dissolution rate of albendazole ... [pmc.ncbi.nlm.nih.gov]
6. Formulation Development of Albendazole-Loaded Self- ... [pmc.ncbi.nlm.nih.gov]

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